

# 4'-Chloro-2'-fluoroacetophenone molecular weight and formula

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## Compound of Interest

Compound Name: 4'-Chloro-2'-fluoroacetophenone

Cat. No.: B064128

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## Technical Guide: 4'-Chloro-2'-fluoroacetophenone

Audience: Researchers, scientists, and drug development professionals.

Core Subject: An in-depth overview of the fundamental molecular properties of **4'-Chloro-2'-fluoroacetophenone**, a compound relevant in organic synthesis and medicinal chemistry.

## Molecular and Physical Data Summary

The key quantitative data for **4'-Chloro-2'-fluoroacetophenone** are summarized in the table below. This information is critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	References
Molecular Formula	C <sub>8</sub> H <sub>6</sub> ClFO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	172.58 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	175711-83-8	<a href="#">[1]</a> <a href="#">[3]</a>

## Experimental Protocols

Detailed experimental protocols for the synthesis or specific analytical quantification of **4'-Chloro-2'-fluoroacetophenone** are not broadly available in public literature. However, it is known to be used as a reagent in the synthesis of other complex molecules. For instance, it is utilized in the preparation of aminoazabenzimidazoles, which have shown potential as orally active antimalarial agents, and in the synthesis of the JAK2 inhibitor, LY2784544.[4] The synthesis of such derivative compounds would follow standard organic chemistry reaction protocols, such as nucleophilic substitution or condensation reactions, depending on the desired product.

## Logical Relationship of Molecular Properties

The following diagram illustrates the logical flow from the compound's nomenclature to its fundamental molecular properties.

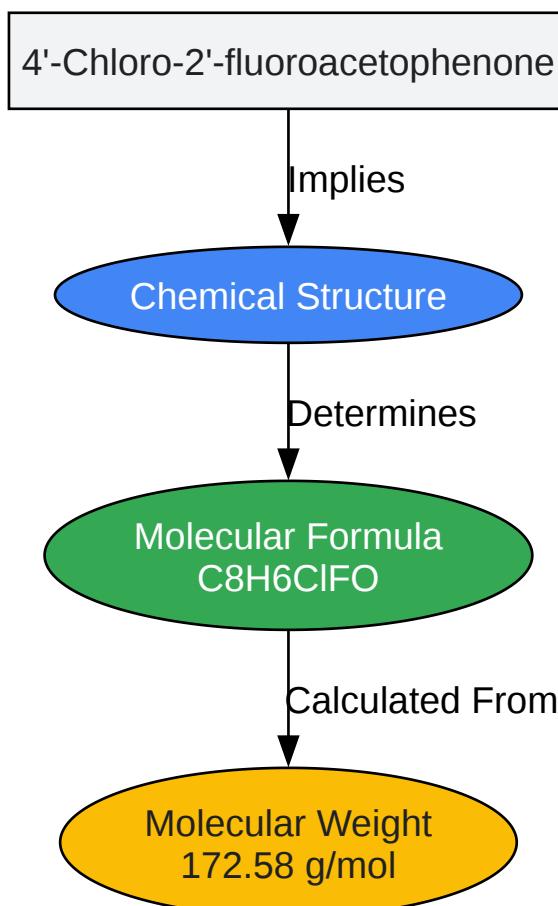


Figure 1. Derivation of Molecular Properties

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Caption: Logical flow from compound name to molecular formula and weight.

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## References

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